

# Butyldichloroborane: A Comprehensive Technical Guide to Safe Handling and Precautions

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## Compound of Interest

Compound Name: Butyldichloroborane

Cat. No.: B081840

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**Butyldichloroborane** ( $n\text{-BuBCl}_2$ ) is a highly reactive organoboron compound utilized in organic synthesis. Its utility is matched by its hazardous nature, demanding rigorous adherence to safety protocols to mitigate risks of fire, chemical burns, and exposure. This technical guide provides an in-depth overview of the essential safety precautions, handling procedures, and emergency responses required when working with this pyrophoric and corrosive reagent.

## Properties and Hazards

**Butyldichloroborane** is a flammable and corrosive liquid that can ignite spontaneously upon contact with air and reacts violently with water. Understanding its fundamental properties is critical for safe handling.

Table 1: Physical and Chemical Properties of **Butyldichloroborane**

Property	Value	Source
CAS Number	14090-22-3	[1]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> BCl <sub>2</sub>	[1]
Molecular Weight	138.83 g/mol	[1][2]
Boiling Point	68-70 °C	[1][2]
Density	0.714 g/mL at 25 °C	[1][2]
Flash Point	-4 °F (-20 °C)	[1][2]

Table 2: Hazard Identification

Hazard	GHS Classification	Precautionary Statement Codes	Source
Pyrophoric Liquid	Catches fire spontaneously if exposed to air	H250	[3]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	H314	[3]
Hazard Codes (pre-GHS)	F (Flammable), C (Corrosive)	-	[1][2]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to prevent contact with **Butyldichloroborane**.

Table 3: Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Flame-resistant, chemical-resistant gloves (e.g., Neoprene or Butyl rubber) worn over inner nitrile gloves.	Provides a dual barrier against chemical contact and fire.
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and fumes.
Body Protection	Flame-retardant lab coat (e.g., Nomex).	Protects the body from fire and chemical splashes.
Respiratory Protection	A properly fitted respirator with appropriate cartridges may be necessary for certain operations or in case of a spill.	Protects against inhalation of corrosive and irritating vapors.

## Safe Handling and Experimental Workflow

All manipulations of **Butyldichloroborane** must be conducted in a well-maintained fume hood with the sash at the lowest practical height. The work area should be free of flammable materials and ignition sources.

Safe handling workflow for **Butyldichloroborane**.

## Storage and Incompatibility

Proper storage of **Butyldichloroborane** is crucial to prevent accidents. It should be stored in a cool, dry, well-ventilated area, away from incompatible materials.

Table 4: Storage and Incompatibility

Category	Recommendations
Storage Conditions	Store under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container.
Incompatible Materials	Water, alcohols, oxidizing agents, and protic solvents.
Decomposition Products	Contact with air can lead to the formation of boric acid and hydrogen chloride.

## Emergency Procedures

In the event of an emergency, a swift and informed response is critical.

### Spills

- **Small Spills:** Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use water or combustible materials.
- **Large Spills:** Evacuate the area immediately and contact emergency services.

### Fire

- **Extinguishing Media:** Use a Class D fire extinguisher (e.g., sodium chloride-based).<sup>[4]</sup> DO NOT USE WATER, a carbon dioxide, or a halogenated extinguisher.
- **Firefighting Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

### First Aid

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Quenching and Disposal

Excess **Butyldichloroborane** and contaminated materials must be quenched and disposed of as hazardous waste. The following is a general procedure for quenching pyrophoric reagents and should be adapted with caution for **Butyldichloroborane**.

### Experimental Protocol: Quenching of **Butyldichloroborane**

- **Preparation:** In a fume hood, prepare a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet. The flask should be placed in an ice-water bath.
- **Inert Solvent:** Add a dry, high-boiling point, inert solvent (e.g., hexane or toluene) to the flask.
- **Slow Addition:** Slowly add the **Butyldichloroborane** to the stirring solvent.
- **Quenching Agent:** Slowly add a less reactive alcohol, such as isopropanol, via the dropping funnel. Maintain the temperature below 25 °C.

- **Hydrolysis:** Once the initial vigorous reaction has subsided, slowly add a mixture of isopropanol and water.
- **Neutralization:** After the reaction is complete, neutralize the solution with a weak acid (e.g., citric acid).
- **Disposal:** The neutralized aqueous solution should be disposed of as hazardous waste in accordance with local regulations.

Relationship between hazards and control measures.

## Transportation

**Butyldichloroborane** is regulated for transport.

Table 6: Transportation Information

Regulation	Information	Source
UN Number	2924	[1][2]
Proper Shipping Name	Flammable liquid, corrosive, n.o.s. (Butyldichloroborane)	[5]
Hazard Class	3 (Flammable liquid), 8 (Corrosive)	[5]
Packing Group	II	[1][2]

## Toxicity and Exposure

While specific LD50 and LC50 data for **Butyldichloroborane** are not readily available in the searched literature, its corrosive nature and reaction products (hydrogen chloride) indicate that it is highly toxic upon contact, inhalation, or ingestion.[6] Exposure can cause severe irritation and burns to the skin, eyes, and respiratory tract.[6] Chronic exposure may lead to more severe health effects.[7] The absence of established occupational exposure limits from OSHA or NIOSH necessitates handling it with the utmost caution to prevent any level of exposure.[8]

Disclaimer: This guide is intended for informational purposes and should not be considered a substitute for comprehensive safety training and a thorough review of the Safety Data Sheet (SDS) provided by the manufacturer. Always consult the SDS and follow all institutional and regulatory safety guidelines when handling **Butyldichloroborane**.

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